

An In-depth Technical Guide on the Characterization of Branched Alkanes: C₁₁H₂₄

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

Cat. No.: B15920774

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Introduction

Undecane (C₁₁H₂₄) is an acyclic alkane that, beyond its linear form (n-undecane), can exist as 158 other structural isomers.^{[1][2]} These branched alkanes, while sharing the same molecular formula, exhibit distinct physicochemical properties due to variations in their carbon skeleton.^[1]^[3] The degree and nature of this branching significantly influence properties such as boiling point, melting point, and density by altering the effectiveness of intermolecular van der Waals forces.^{[1][3]} For researchers, scientists, and drug development professionals, the precise characterization and differentiation of these isomers are crucial, as their unique structures can impact their function as solvents, lubricants, or components in complex chemical mixtures.^{[3][4]} This guide provides a comprehensive overview of the key analytical techniques and experimental protocols used for the characterization of C₁₁H₂₄ isomers.

Data Presentation

The structural differences among C₁₁H₂₄ isomers lead to measurable variations in their physical and spectroscopic properties.

Physicochemical Properties

Increased branching generally disrupts intermolecular forces, leading to lower boiling points compared to the linear n-undecane.^[1] The effect on melting points is less predictable, as molecular symmetry also plays a significant role.^[1]

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)
n-Undecane	1120-21-4	196	-26	0.740
2-Methyldecane	6975-98-0	189.3	-	0.737
3-Methyldecane	13151-34-3	188.1 - 189.1	-92.9	0.742
4-Methyldecane	2847-72-5	188.7	-	0.741
5-Methyldecane	13151-35-4	186.1	-57.06 (est.)	0.742
2,3-Dimethylnonane	2884-06-2	186	-57.06 (est.)	0.7438
2,2-Dimethylnonane	15869-89-3	177.1	-	0.743

(Data sourced from multiple chemical databases)^{[1][5]}

Spectroscopic Data Summary

Spectroscopic techniques provide detailed structural information, allowing for the definitive identification of specific isomers.

Isomer	Key ^1H NMR (δ , ppm)	Key ^{13}C NMR (δ , ppm)	Key FT-IR Absorptions (cm^{-1})	Major Mass Spec Fragments (m/z)
n-Undecane	0.88 (t, 6H), 1.26 (m, 18H)	14.1, 22.7, 29.3, 29.6, 31.9	~2955, ~2924, ~2854 (C-H stretch); ~1467 (CH_2 bend); ~1378 (CH_3 bend)	156 (M^+), 141, 127, 113, 99, 85, 71, 57, 43
2-Methyldecane	0.86 (d, 6H), 0.88 (t, 3H), 1.25 (m, 14H), 1.51 (m, 1H)	14.1, 20.0, 22.7, 27.2, 29.4, 29.7, 30.1, 31.9, 34.1, 36.7	~2956 (C-H stretch), similar bending to n-undecane	156 (M^+), 141, 127, 99, 85, 71, 57, 43
(Spectroscopic data compiled from various spectral databases)[4][6]				

Experimental Protocols

A multi-technique approach is essential for the unambiguous identification of $\text{C}_{11}\text{H}_{24}$ isomers.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the premier technique for separating the volatile $\text{C}_{11}\text{H}_{24}$ isomers and providing initial identification based on retention times and mass fragmentation patterns.

Methodology:

- Sample Preparation: Dilute the $\text{C}_{11}\text{H}_{24}$ isomer mixture in a high-purity volatile solvent (e.g., hexane or dichloromethane) to a concentration of approximately 50-100 mg/L.[5]

- Instrumentation: Utilize a gas chromatograph equipped with a mass selective detector (MSD).[7] A long, non-polar capillary column (e.g., HP-5MS, 30-60m) is typically used for separating hydrocarbon isomers.[7][8]
- GC Conditions:
 - Injector Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate.[7]
 - Oven Program: An initial temperature of 60 °C, held for 2 minutes, ramped to 250 °C at 5-10 °C/min, and held for a final period.[9] This temperature programming allows for the sequential elution of isomers based on their boiling points.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[7]
 - Ion Source Temperature: 230 °C.[9]
 - Scan Range: m/z 40-400.[9]
- Data Analysis: Identify individual isomers by their unique retention times and by comparing their mass spectra against a reference library (e.g., NIST).[9] Branched alkanes produce characteristic fragmentation patterns resulting from cleavage at the points of branching.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides definitive structural elucidation by mapping the carbon and proton environments within the molecule.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified isomer in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃) and transfer to a 5 mm NMR tube.[10]
- ¹H NMR Spectroscopy:

- Acquisition: Acquire the proton spectrum using a standard pulse sequence.
 - Analysis: Protons on alkyl groups typically appear in the highly shielded region of the spectrum (0.7 to 1.5 ppm).[11] The chemical shift and splitting patterns (multiplicity) reveal the connectivity. For example, the terminal methyl groups of n-undecane appear as a triplet around 0.88 ppm, while the internal methylene groups form a complex multiplet around 1.26 ppm.[4] In branched isomers, methyl groups adjacent to a branch point will have different chemical shifts and may appear as doublets.[6]
- ¹³C NMR Spectroscopy:
 - Acquisition: Acquire the carbon spectrum, often with proton decoupling to simplify the signals to single lines for each unique carbon.
 - Analysis: The chemical shifts of carbon atoms are highly sensitive to their local environment. Terminal methyl carbons in alkanes appear around 14 ppm, while internal methylene carbons are found between 22-32 ppm.[4][11] Carbons at branch points (tertiary or quaternary) have distinct chemical shifts, allowing for unambiguous identification of the branching structure.[7][11]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to confirm the presence of alkane functional groups and can sometimes provide clues about the branching structure.

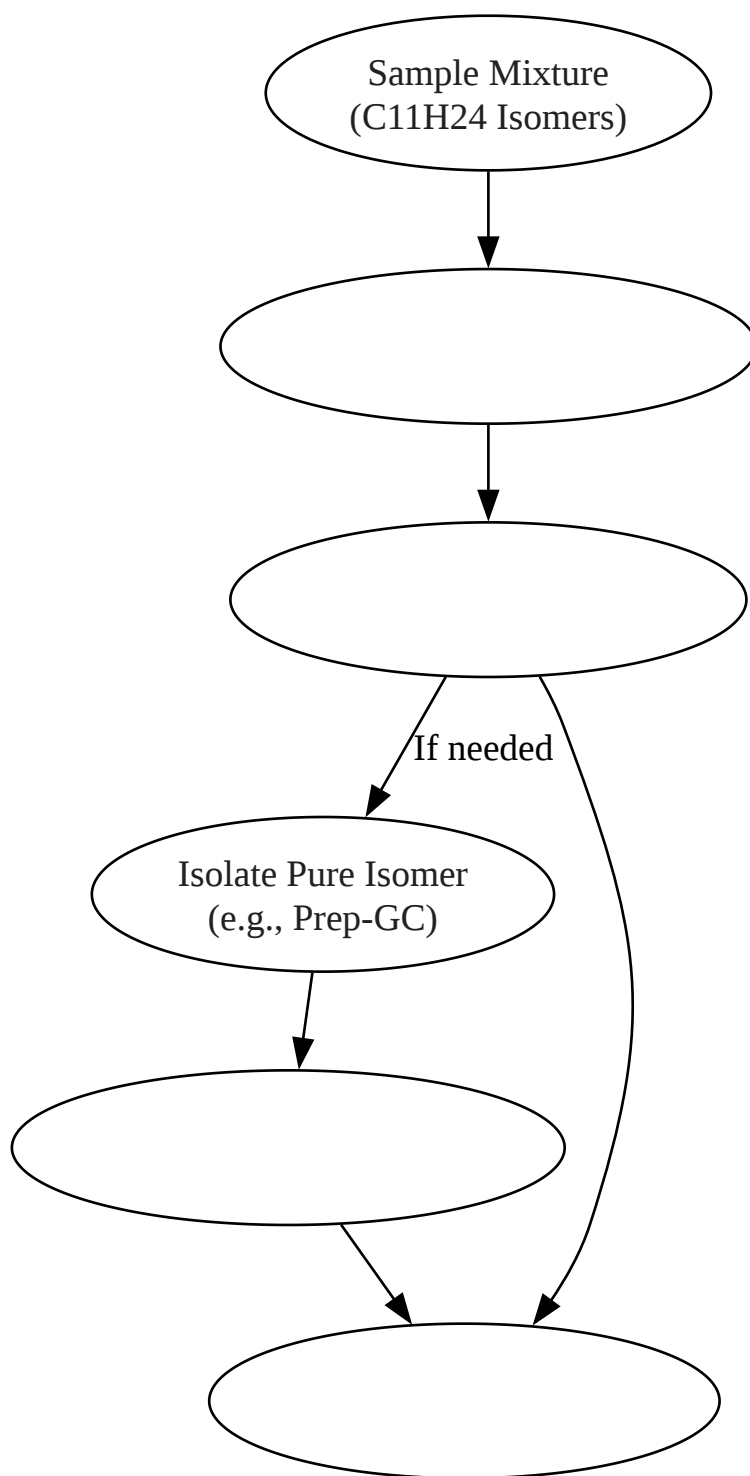
Methodology:

- Sample Preparation: A thin film of the liquid sample is placed between two salt (NaCl or KBr) plates. Alternatively, Attenuated Total Reflectance (ATR) can be used with neat samples.
- Acquisition: The spectrum is recorded over the mid-infrared range (typically 4000-400 cm⁻¹).
- Data Analysis:
 - C-H Stretching: All alkanes show strong, sharp absorption bands in the 3000-2850 cm⁻¹ region due to C-H stretching vibrations.[12][13]

- C-H Bending: Methyl (CH_3) and methylene (CH_2) groups have characteristic bending (scissoring) vibrations around $1470\text{--}1450\text{ cm}^{-1}$.^[12] A specific band for methyl group deformation appears around 1375 cm^{-1} .^[4]
- Branching Clues: The presence of a gem-dimethyl group (two methyl groups on the same carbon) can sometimes be identified by a characteristic splitting of the methyl bending band around 1370 cm^{-1} . A tertiary-butyl group can show specific absorptions in the fingerprint region.^[7]

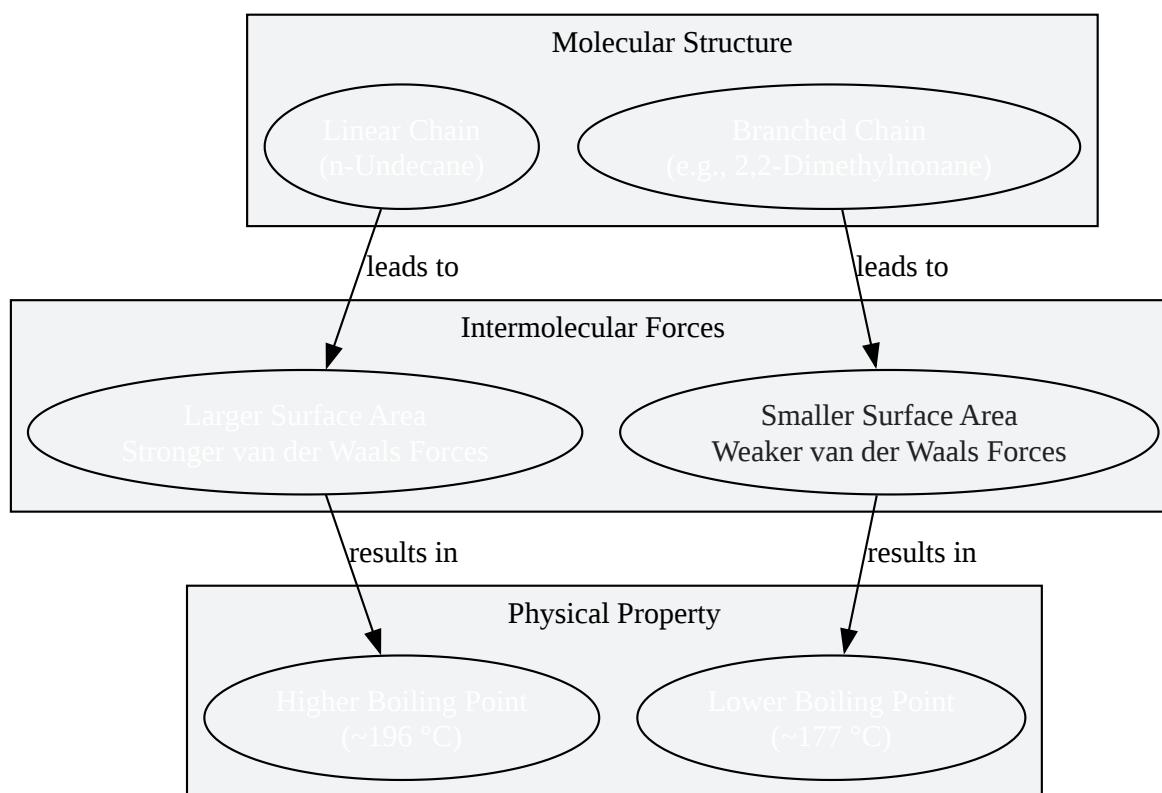
Visualizations

Fig 1. Structural Isomerism in $\text{C}_{11}\text{H}_{24}$



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Fig 2. Workflow for Isomer Characterization



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Fig 3. Branching Effect on Boiling Point

Conclusion

The characterization of branched C₁₁H₂₄ alkanes is a significant analytical challenge due to the large number of isomers with closely related physical properties.[5] An integrated analytical approach is indispensable for their unambiguous identification. Gas chromatography provides the necessary separation, while mass spectrometry offers initial identification through characteristic fragmentation. Finally, NMR and FT-IR spectroscopy provide the detailed structural information required for definitive elucidation of the carbon skeleton and branching patterns. This comprehensive characterization is fundamental for understanding structure-property relationships and for the effective application of these compounds in scientific and industrial fields.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. nacchemical.com \[nacchemical.com\]](#)
- [3. riomaisseguro.rio.rj.gov.br \[riomaisseguro.rio.rj.gov.br\]](#)
- [4. webqc.org \[webqc.org\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. pnas.org \[pnas.org\]](#)
- [8. cup.edu.cn \[cup.edu.cn\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. Alkanes | OpenOChem Learn \[learn.openochem.org\]](#)
- [12. orgchemboulder.com \[orgchemboulder.com\]](#)
- [13. chem.libretexts.org \[chem.libretexts.org\]](#)
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